

The Standard Model of Solvation: Ac-Leu-NHMe

Sourcing & Purity Guide

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Compound of Interest

Compound Name: *Ac-leu-nhme*

CAS No.: 32483-15-1

Cat. No.: B556392

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Executive Summary

N-Acetyl-L-Leucine-N-Methylamide (**Ac-Leu-NHMe**) is not merely a chemical reagent; it is the "hydrogen atom" of protein folding thermodynamics. By blocking both the N-terminus (Acetyl) and C-terminus (N-Methylamide), this molecule eliminates zwitterionic charges, isolating the intrinsic backbone dynamics and side-chain solvation effects.

However, its commercial availability is deceptive. Often labeled as a "specialty building block," it is prone to racemization and hygroscopic degradation during storage. This guide provides the decision framework for sourcing, validating, and maintaining high-purity **Ac-Leu-NHMe** for precision biophysical applications.

Part 1: The Sourcing Landscape (Make vs. Buy)

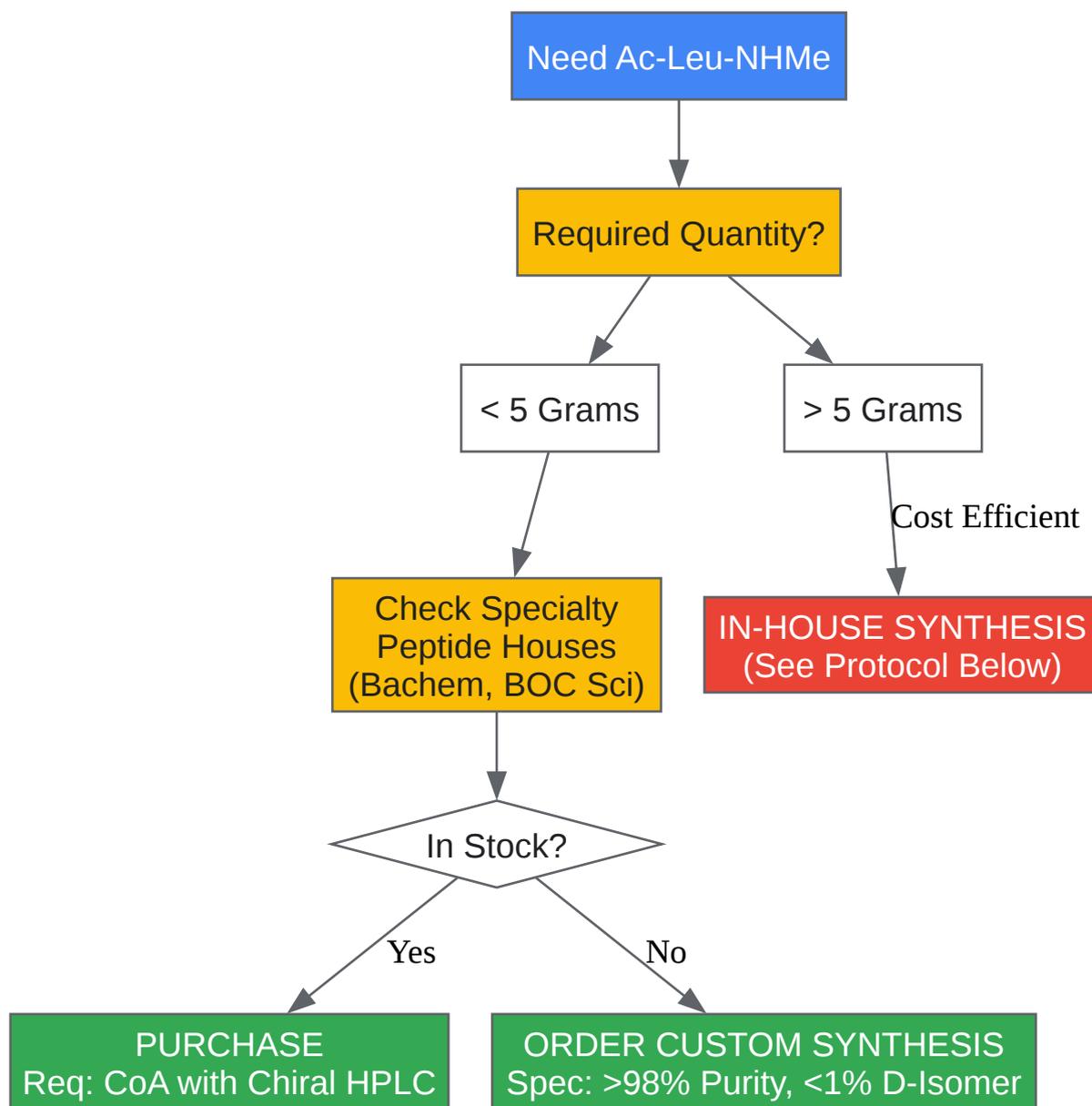
Unlike common amino acids, **Ac-Leu-NHMe** is rarely held in high stock by major catalog suppliers (e.g., Sigma, Fisher) due to its specific use-case in computational force-field parameterization and spectroscopy.

The Commercial Reality

Most "In Stock" listings are actually "Make-to-Order" from contract research organizations (CROs). This introduces a lead time and a quality risk: Batch-to-batch variability.

Decision Matrix: Sourcing Strategy

The following logic determines whether you should purchase a custom synthesis or synthesize it in-house.



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Figure 1: Strategic decision tree for sourcing **Ac-Leu-NHMe** based on scale and availability.

Part 2: Critical Quality Attributes (CQAs)

When ordering or synthesizing, the Certificate of Analysis (CoA) must validate three specific attributes. A standard "98% Purity" claim is insufficient for thermodynamic studies.

Attribute	Specification	Why it Matters	Method
Chemical Purity	> 98%	Impurities (truncated peptides) alter solvent interaction energies.	RP-HPLC (C18)
Optical Purity	> 99% ee (L-isomer)	Critical: The D-isomer has a completely different Ramachandran plot, invalidating folding data.	Chiral HPLC
Solvent Content	< 1%	Residual solvents (DMF, DCM) appear in NMR and alter solvation thermodynamics.	1H NMR / TGA
Hygroscopicity	Dry Powder	Water absorption changes the effective concentration and IR spectra.	Karl Fischer

Part 3: In-House Synthesis Protocol (The "Gold Standard")

If commercial options fail or costs are prohibitive, the following solution-phase synthesis is the most robust route. It prioritizes optical purity by avoiding the activation of N-acetyl-leucine, which is prone to racemization (azlactone formation).

The Pathway

Strategy: C-terminal modification before N-terminal acetylation.

- Coupling: Boc-Leu-OH

Boc-Leu-NHMe

- Deprotection: Boc-Leu-NHMe

H-Leu-NHMe

TFA

- Capping: H-Leu-NHMe

Ac-Leu-NHMe



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Figure 2: Step-wise chemical synthesis designed to minimize racemization.

Detailed Methodology

Step 1: Methylamide Formation

- Dissolve Boc-Leu-OH (10 mmol) in DCM/DMF (9:1).
- Add Methylamine hydrochloride (11 mmol) and HOBt (11 mmol).
- Cool to 0°C. Add EDC (11 mmol) and DIPEA (22 mmol).
- Stir at RT for 12 hours.
- Workup: Wash with 1M HCl, sat. NaHCO₃, and brine. Dry over MgSO₄.

Step 2: Boc Deprotection

- Dissolve intermediate in DCM.

- Add TFA (Trifluoroacetic acid) to a final ratio of 1:1 (v/v).
- Stir for 1 hour.
- Evaporate volatiles completely (co-evaporate with toluene to remove residual TFA).

Step 3: Acetylation[1]

- Dissolve the H-Leu-NHMe salt in DCM.
- Add Acetic Anhydride (1.5 eq) and Pyridine (2.0 eq).
- Stir for 2 hours at RT.
- Purification: Recrystallize from Ethyl Acetate/Hexane. This is superior to column chromatography for removing trace racemates.

Part 4: Validation & Quality Control

Every batch must be self-validated. Do not trust the label.

NMR Validation (1H NMR in DMSO-d6)

Look for the specific signature of the blocked termini.

- Acetyl Methyl: Singlet ~1.8 - 1.9 ppm (3H).
- Amide Methyl: Doublet ~2.5 - 2.6 ppm (3H, coupled to NH).
- Backbone NH: Doublet ~7.8 - 8.2 ppm.
- C-Term NH: Quartet/Broad ~7.5 ppm.

Chiral HPLC (The "Dealbreaker" Test)

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane/IPA (90:10).
- Detection: 210 nm.

- Criteria: The L-isomer usually elutes second (verify with standards). Any peak >1% at the D-isomer retention time is grounds for rejection.

Part 5: Handling & Storage

Ac-Leu-NHMe is a neutral, polar molecule. It lacks the ionic lattice energy of zwitterionic amino acids, making it hygroscopic.

- Storage: Store at -20°C in a desiccator.
- Solubility:
 - High: DMSO, Methanol, Ethanol, DMF.
 - Moderate: Water (Solubility is lower than Glycine due to hydrophobic blocking groups).
 - Low: Hexane, Diethyl Ether.
- Usage: Allow the vial to equilibrate to room temperature before opening to prevent condensation.

References

- PubChem. (n.d.).^[1] Compound Summary: **Ac-Leu-NHMe** (CID 6950977).^[1] National Library of Medicine. Retrieved January 29, 2026, from [\[Link\]](#)
- Head-Gordon, T., et al. (1991). Hydration of the blocked amino acid N-acetyl-L-leucine-N-methylamide. *Journal of the American Chemical Society*.^[2] (Contextual citation for thermodynamic importance).

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Sources

- [1. Ac-leu-nhme | C9H18N2O2 | CID 6950977 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. WO2012038515A1 - Process for racemisation and acetylation of leucine - Google Patents \[patents.google.com\]](#)
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